

An In-Depth Technical Guide to 1-(4-Bromophenyl)piperidin-2-one

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)piperidin-2-one

CAS No.: 27471-43-8

Cat. No.: B1292168

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthetic considerations for the N-aryl lactam, **1-(4-Bromophenyl)piperidin-2-one** (CAS No. 27471-43-8). While this specific molecule is not extensively documented in peer-reviewed literature, this guide synthesizes foundational chemical principles and data from closely related analogues to offer valuable insights for researchers in medicinal chemistry and organic synthesis. We present its core physicochemical properties, a detailed, mechanistically-grounded hypothetical synthesis protocol, and discuss its potential significance as a scaffold in drug discovery, drawing from the established biological activities of the broader N-aryl piperidinone class.

Molecular Structure and Physicochemical Properties

1-(4-Bromophenyl)piperidin-2-one is a heterocyclic compound featuring a six-membered piperidinone (δ -valerolactam) ring N-substituted with a 4-bromophenyl group. The core structure combines a polar lactam moiety with a hydrophobic aryl halide, suggesting its potential utility as an intermediate in the synthesis of more complex molecules with tailored solubility and metabolic profiles.

The fundamental properties of this compound are summarized below.

Property	Value	Source
IUPAC Name	1-(4-bromophenyl)piperidin-2-one	-
Synonyms	1-(4-bromophenyl)- δ -valerolactam	-
CAS Number	27471-43-8	[1]
Molecular Formula	C ₁₁ H ₁₂ BrNO	[1]
Molecular Weight	254.12 g/mol	[1]
Appearance	(Predicted) White to off-white solid	-

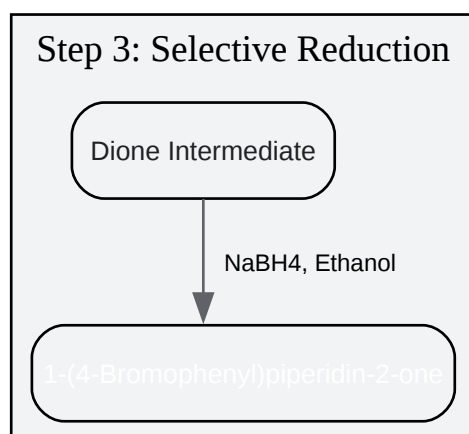
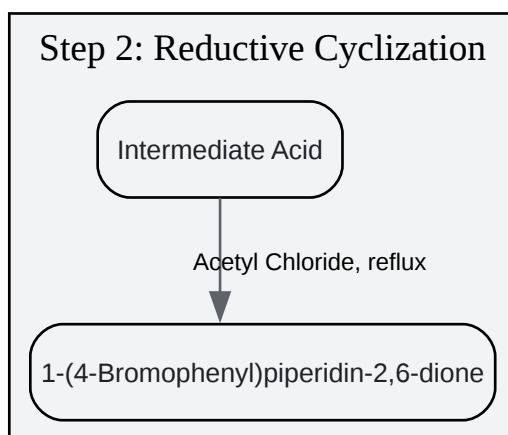
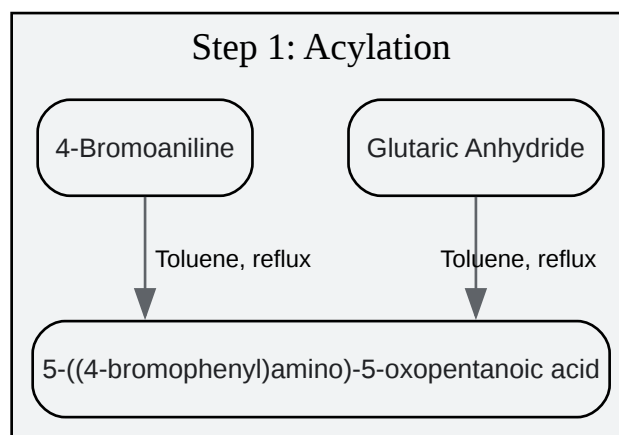
The molecular structure consists of a planar bromophenyl ring attached to the nitrogen atom of a non-planar, saturated piperidin-2-one ring. The amide bond of the lactam introduces rigidity and a dipole moment. The bromine atom on the phenyl ring provides a site for further functionalization through various cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), making it a versatile building block.

Proposed Synthesis Pathway: Beckmann Rearrangement

While a specific, validated synthesis for **1-(4-Bromophenyl)piperidin-2-one** is not readily available in the literature, a highly plausible and well-established method for its preparation is the Beckmann rearrangement of a corresponding ketoxime.[2][3][4] This reaction transforms a

cyclic oxime into a lactam, and the protocol described below is a robust, self-validating system grounded in fundamental organic chemistry.

The proposed two-step synthesis starts from the commercially available 4-bromoaniline and glutaric anhydride.



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Caption: Proposed Synthetic Workflow for **1-(4-Bromophenyl)piperidin-2-one**.

Experimental Protocol

Step 1: Synthesis of 5-((4-bromophenyl)amino)-5-oxopentanoic acid

- **Reagents & Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-bromoaniline (10.0 g, 58.1 mmol) and glutaric anhydride (6.63 g, 58.1 mmol).
- **Solvent Addition:** Add 100 mL of toluene to the flask.
- **Reaction:** Heat the mixture to reflux and maintain for 3-4 hours. The progress can be monitored by Thin Layer Chromatography (TLC) until the starting materials are consumed.
- **Work-up:** Allow the reaction mixture to cool to room temperature. The solid product will precipitate. Collect the solid by vacuum filtration, wash with cold toluene (2 x 20 mL), and dry under vacuum to yield the intermediate amic acid.

Causality: This is a standard acylation reaction. The nucleophilic amine of 4-bromoaniline attacks one of the electrophilic carbonyl carbons of glutaric anhydride, leading to ring-opening and the formation of the corresponding amic acid. Toluene is a suitable solvent that allows for the necessary reflux temperature.

Step 2: Synthesis of 1-(4-Bromophenyl)piperidin-2,6-dione

- **Reagents & Setup:** Place the dried 5-((4-bromophenyl)amino)-5-oxopentanoic acid (from Step 1) into a 100 mL round-bottom flask with a reflux condenser.
- **Cyclization:** Add acetyl chloride (20 mL) and gently reflux the mixture for 2 hours.
- **Work-up:** Cool the reaction to room temperature and carefully pour it onto crushed ice. The solid precipitate is collected by vacuum filtration, washed thoroughly with water, and dried.

Causality: Acetyl chloride acts as a dehydrating agent, facilitating the intramolecular cyclization (lactamization) of the amic acid to form the dione.

Step 3: Synthesis of **1-(4-Bromophenyl)piperidin-2-one**

- **Reagents & Setup:** In a 250 mL flask, dissolve the 1-(4-Bromophenyl)piperidin-2,6-dione (5.0 g, 18.5 mmol) in 100 mL of ethanol.
- **Reduction:** Cool the solution in an ice bath and add sodium borohydride (NaBH_4) (0.70 g, 18.5 mmol) portion-wise over 30 minutes, keeping the temperature below 10°C.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for 4-6 hours.
- **Work-up:** Quench the reaction by the slow addition of 1N HCl until the pH is neutral. Remove the ethanol under reduced pressure. Extract the aqueous residue with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield the final product, **1-(4-Bromophenyl)piperidin-2-one**.

Causality: Sodium borohydride is a chemoselective reducing agent that will preferentially reduce the less sterically hindered and more reactive imide carbonyl group over the amide carbonyl, yielding the desired piperidin-2-one.

Spectroscopic Characterization (Predicted)

While experimental spectra are not publicly available, the key features can be predicted based on the known spectroscopic data of its constituent parts: the 4-bromophenyl group and the piperidin-2-one ring.

- ^1H NMR:
 - **Aromatic Region (7.0-7.6 ppm):** Two doublets characteristic of a 1,4-disubstituted benzene ring are expected. The protons ortho to the bromine atom will appear as one doublet, and the protons ortho to the nitrogen atom will appear as another.
 - **Piperidinone Ring (1.8-3.8 ppm):**

- A multiplet around 3.6-3.8 ppm for the two protons on the carbon adjacent to the nitrogen (C6-H₂).
 - A multiplet around 2.4-2.6 ppm for the two protons on the carbon adjacent to the carbonyl group (C3-H₂).
 - Multiplets in the range of 1.8-2.2 ppm for the remaining four protons on the piperidinone ring (C4-H₂ and C5-H₂).
- ¹³C NMR:
 - Aromatic Region (115-145 ppm): Four signals are expected for the aromatic carbons, including the carbon bearing the bromine atom (ipso-carbon) at a lower field.
 - Carbonyl Carbon (~170 ppm): A characteristic signal for the lactam carbonyl carbon.
 - Aliphatic Region (20-55 ppm): Signals corresponding to the four distinct methylene carbons of the piperidinone ring.
 - Infrared (IR) Spectroscopy:
 - C=O Stretch: A strong absorption band around 1650-1680 cm⁻¹ for the amide carbonyl group.
 - C-N Stretch: An absorption band around 1250-1350 cm⁻¹.
 - Aromatic C=C Stretch: Peaks in the 1450-1600 cm⁻¹ region.
 - C-Br Stretch: A signal in the fingerprint region, typically around 500-600 cm⁻¹.
 - Mass Spectrometry:
 - The mass spectrum should show a characteristic isotopic pattern for a bromine-containing compound, with two major peaks for the molecular ion [M]⁺ and [M+2]⁺ of nearly equal intensity, at m/z 253 and 255 (for ⁷⁹Br and ⁸¹Br isotopes, respectively).

Relevance in Drug Discovery and Medicinal Chemistry

The N-aryl piperidinone scaffold is a privileged structure in medicinal chemistry. The piperidinone ring can act as a rigid scaffold to orient substituents in a defined three-dimensional space, which is crucial for binding to biological targets.

- **CNS Agents:** N-aryl piperidines and related heterocycles are prevalent in centrally acting agents, including antidepressants and antipsychotics.[5] The lipophilic bromophenyl group can facilitate passage across the blood-brain barrier.
- **Enzyme Inhibition:** The lactam moiety can act as a hydrogen bond acceptor, interacting with amino acid residues in the active sites of enzymes.
- **Metabolic Stability:** The piperidinone ring is generally more resistant to metabolic degradation than more flexible aliphatic chains.

While the specific biological activity of **1-(4-Bromophenyl)piperidin-2-one** is uncharacterized, its structural motifs are present in compounds with known pharmacological relevance. For instance, related N-aryl piperidine derivatives have been investigated as potent agonists for the human histamine H3 receptor.[6] Furthermore, the broader class of piperidine-containing compounds has shown promise in the development of treatments for metabolic disorders.[7] The 4-bromophenyl moiety, in particular, is a common feature in bioactive molecules and serves as a handle for synthetic elaboration to explore structure-activity relationships (SAR).

Conclusion

1-(4-Bromophenyl)piperidin-2-one represents a structurally interesting and synthetically accessible molecule. This guide provides its fundamental molecular and physical properties. By leveraging established synthetic methodologies like the Beckmann rearrangement, a reliable protocol for its synthesis can be confidently proposed, providing a solid foundation for its preparation and subsequent investigation. Given the significant role of the N-aryl piperidinone scaffold in medicinal chemistry, this compound is a valuable building block for the synthesis of novel chemical entities with potential therapeutic applications. Further research into its synthesis, characterization, and biological evaluation is warranted.

References

- Google Patents.CN112645902A - Synthetic method of 1-(4-bromophenyl) piperidine.
- PubMed.Discovery of novel 1-(4-aminophenylacetyl)piperidine derivatives as FXR partial agonists for the potential treatment of metabolic dysfunction-associated steatohepatitis. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- Master Organic Chemistry.Beckmann Rearrangement. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- Google Patents.WO2015177801A1 - Novel process for the preparation of a lactam-containing compound.
- MDPI.2-[[4-(4-Bromophenyl)piperazin-1-yl]]methyl}-4-(3-chlorophenyl)-5-(4-methoxyphenyl)-2,4-dihydro-3H-1,2,4-triazole-3-thione. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- PubChem.1-(4-Bromophenyl)piperidin-4-one. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- PubChem.4-(4-Bromophenyl)piperidine. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- ACS Publications.A Convenient Synthesis to N-Aryl-Substituted 4-Piperidones. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- Wikipedia.Beckmann rearrangement. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- Organic Chemistry Portal.Beckmann Rearrangement. Available at: [\[Link\]](#) (Accessed: January 26, 2026).
- PubMed.Synthesis and structure-activity relationships of N-aryl-piperidine derivatives as potent (partial) agonists for human histamine H3 receptor. Available at: [\[Link\]](#) (Accessed: January 26, 2026).

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Sources

- [1. scbt.com \[scbt.com\]](#)
- [2. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [3. Beckmann rearrangement - Wikipedia \[en.wikipedia.org\]](#)
- [4. Beckmann Rearrangement \[organic-chemistry.org\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. Synthesis and structure-activity relationships of N-aryl-piperidine derivatives as potent \(partial\) agonists for human histamine H3 receptor - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Discovery of novel 1-\(4-aminophenylacetyl\)piperidine derivatives as FXR partial agonists for the potential treatment of metabolic dysfunction-associated steatohepatitis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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